

# **Technical Support Center: Enhancing Firefighting Foam Performance**

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Compound of Interest

Compound Name: FLUORAD FC-100

Cat. No.: B1174708

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This technical support center provides troubleshooting guidance, frequently asked questions (FAQs), and detailed experimental protocols for researchers and scientists working on enhancing the performance of firefighting foams with additives.

## **Troubleshooting Guides & FAQs**

This section addresses common issues encountered during the formulation and testing of firefighting foams enhanced with various additives.



# Troubleshooting & Optimization

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| Question   | Answer   |
|--|--|
| Why is my foam's expansion ratio lower than expected after adding a polymer?   | There are several potential causes: 1. Increased Viscosity: The polymer has likely increased the viscosity of the foam solution, making it more difficult to aerate. This can result in a lower expansion ratio. Consider adjusting the aeration method or the nozzle type to accommodate the more viscous solution. 2. Incompatibility: The polymer may not be fully compatible with the surfactant package in your foam concentrate. This can lead to phase separation or the formation of aggregates that interfere with bubble formation. Ensure thorough mixing and consider using a different polymer or surfactant.  3. Incorrect Concentration: The polymer concentration might be too high. High concentrations can lead to a very thick solution that is difficult to foam. Try reducing the polymer concentration to find an optimal balance between stability and expansion. |
| My foam collapses much faster after adding a new surfactant. What's happening? | This is likely due to an unfavorable interaction between the new surfactant and the existing foam formulation. 1. Competitive Adsorption:  The new surfactant might be displacing the primary stabilizing surfactants at the air-water interface, leading to a weaker foam structure. 2. Micelle Formation: If the total surfactant concentration is too high, it can lead to the formation of micelles that can disrupt the lamellar structure of the foam. Try varying the concentration of the new surfactant to see if a lower concentration improves stability. 3. Incompatibility with other additives: The new surfactant may be reacting with other components in the formulation, such as   |



### Troubleshooting & Optimization

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polymers or solvents, reducing their effectiveness.

I'm seeing inconsistent results in my burnback tests. What are the likely sources of variability?

Inconsistent burnback test results are common and can be attributed to several factors: 1. Nonuniform Foam Blanket: Ensure the foam is applied evenly across the fuel surface. An uneven blanket will have thin spots that are more susceptible to reignition. 2. Variable Application Rate: The rate at which the foam is applied can significantly impact its initial properties. Use a calibrated nozzle and a consistent application technique for each test.[1] 3. Fuel Temperature: The temperature of the fuel can affect the vapor pressure and the rate of fuel pickup by the foam. Always start your experiments with the fuel at a consistent, recorded temperature. 4. Environmental Conditions: Wind, humidity, and ambient temperature can all influence burnback times. Conduct experiments in a controlled environment whenever possible.

Why did the viscosity of my foam concentrate dramatically increase after adding a polymer, making it difficult to handle?

This is a common consequence of adding high molecular weight polymers. The long polymer chains entangle, leading to a significant increase in viscosity. To manage this: 1. Select a Lower Molecular Weight Polymer: If possible, try a polymer with a shorter chain length. 2. Optimize Concentration: Use the lowest effective concentration of the polymer. 3. Predissolving the Polymer: Dissolve the polymer in a suitable solvent before adding it to the foam concentrate to ensure better dispersion.

My organosiloxane additive improves initial fire knockdown but seems to reduce foam stability. Is this a known trade-off?

Yes, this is a recognized characteristic of some organosiloxane surfactants. They are very effective at reducing surface tension, which leads to rapid spreading and fire control.



However, they can sometimes interfere with the mechanisms that provide long-term foam stability, leading to faster drainage times. The formulation may require the addition of a stabilizing co-surfactant or polymer to counteract this effect.

## **Data Presentation: Performance of Additives**

The following tables summarize the quantitative effects of various additives on key firefighting foam performance parameters.

Table 1: Effect of Surfactant Additives on Ignition Time

| Additive System            | Fuel                   | Increase Factor in Ignition Time (Compared to Individual Surfactants) |
|----------------------------|------------------------|---|
| Capstone + Glucopon        | Methylcyclopentane     | 2.4 - 5.5   |
| Capstone + Glucopon + DGBE | Methylcyclopentane     | 3.0 - 7.3   |
| DGBE                       | Individual Surfactants | 1.2 - 3.7   |

\*DGBE: Diethylene glycol butyl ether

Table 2: Effect of Nanoparticle Additives on Foam Stability

| Nanoparticle      | Surfactant System | Concentration (ppm) | Foam Half-life<br>(seconds) |
|-------------------|-------------------|---------------------|-----------------------------|
| FAU Nanoparticles | CTAB-grafted      | 1000                | 773                         |
| -                 | Virgin CTAB       | 500                 | < 350                       |

Table 3: Effect of Polymer Additives on Foam Stability



| Polymer                    | Foam System     | Observation                   |
|----------------------------|-----------------|-------------------------------|
| Poly(ethylene oxide) (PEO) | Commercial AFFF | Increased foam lifetime       |
| Xanthan Gum                | AOS-based foam  | Improved gas blocking ability |

## **Experimental Protocols**

Detailed methodologies for key experiments are provided below.

# Foam Expansion Ratio and Drainage Time (Based on NFPA 11)

Objective: To determine the expansion ratio and drainage time of a firefighting foam.

#### Apparatus:

- 1000 ml graduated cylinder
- Foam collection pan (e.g., 20 cm deep)
- Nozzle and foam proportioning system
- Scale (accurate to 0.1 g)
- Stopwatch
- Thermometer

#### Procedure:

- Solution Preparation: Prepare the foam solution according to the manufacturer's recommended concentration (e.g., 3% or 6%). Ensure the water and concentrate are at a consistent temperature.
- System Setup: Set up the foam generation system (nozzle and proportioner) according to the manufacturer's instructions.



- Foam Generation:
  - Start the flow of the foam solution.
  - Direct the foam stream into the collection pan.
  - Once a stable foam is being produced, place the 1000 ml graduated cylinder in the foam stream and fill it completely.
  - Level the top of the foam in the cylinder.
- Expansion Ratio Calculation:
  - Weigh the empty graduated cylinder.
  - Weigh the graduated cylinder filled with the foam.
  - The weight of the foam is the difference between the two measurements.
  - The expansion ratio is calculated as: Expansion Ratio = (Volume of Cylinder) / (Weight of Foam / Density of Foam Solution) (Note: The density of the foam solution can be assumed to be approximately 1 g/mL for most aqueous solutions)
- Drainage Time (25%):
  - Immediately after filling the cylinder, start the stopwatch.
  - Collect the liquid that drains from the foam at the bottom of the cylinder in a separate, preweighed container.
  - Record the time it takes for 25% of the initial weight of the foam solution in the cylinder to drain out. For example, if the initial weight of the foam in the cylinder was 100g, the 25% drainage time is the time it takes to collect 25g of liquid.

### **Burnback Resistance Test**

Objective: To evaluate the ability of a foam blanket to resist reignition after a portion is exposed to flame.



#### Apparatus:

- Circular fire pan (e.g., 0.28 m<sup>2</sup>)
- Fuel (e.g., heptane, aviation gasoline)
- Burnback pot (a smaller, open-topped metal container)
- Foam application nozzle
- Ignition source (e.g., torch)
- Stopwatch
- Heat-resistant gloves and safety glasses

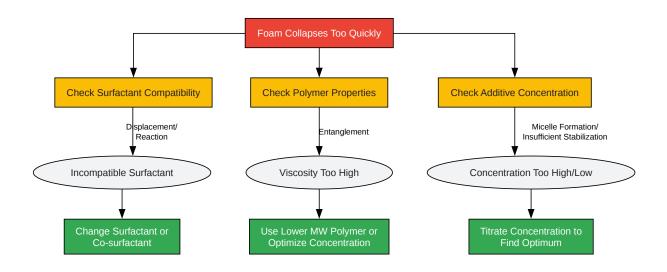
#### Procedure:

- Fuel and Pan Preparation:
  - Fill the fire pan with a layer of water and then add the specified amount of fuel.
  - Place the burnback pot in the center of the fire pan, ensuring it is stable.
- Foam Application:
  - Ignite the fuel in the pan and allow it to pre-burn for a specified time (e.g., 60 seconds).
  - Apply the foam to the fire using a consistent technique until the fire is extinguished.
- Burnback Procedure:
  - After extinguishment, start a stopwatch.
  - After a specified waiting period (e.g., 2 minutes), carefully place the ignition source into the burnback pot to ignite the fuel inside it.
  - Allow the fire in the burnback pot to burn for a set duration (e.g., 1 minute).



- Carefully remove the burnback pot from the foam blanket.
- Start another stopwatch and measure the time it takes for the fire to spread and involve a certain percentage (e.g., 25%) of the total foam blanket area. This is the burnback time.

# Mandatory Visualizations Logical Workflow for Troubleshooting Foam Instability

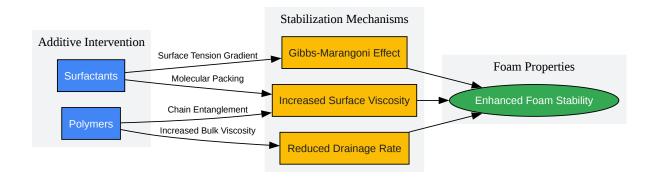


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Caption: Troubleshooting workflow for diagnosing and resolving rapid foam collapse.

## Signaling Pathway of Foam Stabilization by Additives

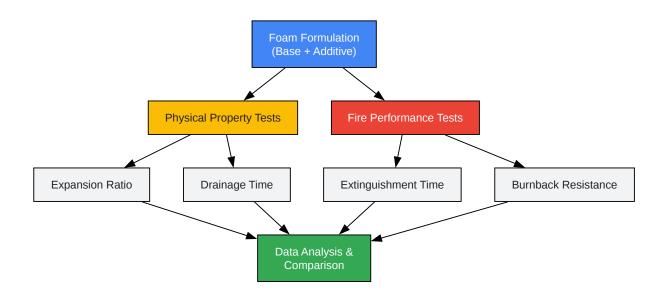




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Caption: Mechanisms by which surfactant and polymer additives enhance foam stability.

## **Experimental Workflow for Performance Evaluation**



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Caption: A typical experimental workflow for evaluating the performance of firefighting foam additives.

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### References

- 1. s3.us-gov-west-1.amazonaws.com [s3.us-gov-west-1.amazonaws.com]
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